

Technical Guide: Physical Properties of 4-Chloro-2-methylbenzaldehyde

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Compound of Interest

Compound Name: 4-Chloro-2-methylbenzaldehyde

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Introduction

4-Chloro-2-methylbenzaldehyde is an aromatic aldehyde of significant interest in organic synthesis. It serves as a key intermediate in the production of various more complex molecules, including pharmaceuticals, dyes, and pesticides. Notably, it is a reactant in the synthesis of benzylidene cyclopentenediones, which have been investigated as potential inhibitors for the zinc endopeptidase activity of botulinum neurotoxin A.^{[1][2]} A thorough understanding of its physical properties is essential for its effective handling, application in synthetic protocols, and for the purification of its derivatives.

This technical guide provides a detailed overview of the core physical properties of **4-Chloro-2-methylbenzaldehyde**, outlines the standard experimental methodologies for their determination, and presents a logical workflow for a key synthetic application.

Core Physical Properties

The fundamental physical characteristics of **4-Chloro-2-methylbenzaldehyde** are summarized in the table below. These properties are crucial for predicting its behavior in various solvents and under different temperature and pressure conditions.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₇ ClO	[3][4]
Molecular Weight	154.59 g/mol	[3][4][5]
Appearance	Colorless to pale yellow crystalline solid	[3]
Melting Point	48-49°C	[3]
<p>Note on conflicting data: Some databases report a melting point of 227.5-229.0°C.[3][6][7]</p> <p>This is considered anomalous and likely erroneous, as it is inconsistent with the values for structurally similar compounds. The 48-49°C range is the more chemically plausible value.</p>		
Boiling Point	267-268°C (at 760 Torr)	[3]
108-110°C (at 20 Torr)	[3][6]	
Density (Predicted)	1.195 ± 0.06 g/cm ³	[3]
Flash Point	107.5°C	[3]
Vapor Pressure	0.0417 mmHg at 25°C	[3]
Refractive Index	1.574	[3]
Solubility	Soluble in alcohols, ethers, and ketones. Slightly soluble in Dichloromethane and DMSO.	[3]

Experimental Protocols for Property Determination

The following sections detail the standard laboratory procedures for measuring the key physical properties of solid organic compounds like **4-Chloro-2-methylbenzaldehyde**.

Melting Point Determination

The melting point is a critical indicator of a compound's purity. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure substance.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of dry, finely powdered **4-Chloro-2-methylbenzaldehyde** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, with the sample positioned adjacent to the thermometer's bulb. This assembly is then placed in a heating bath (e.g., a Thiele tube filled with mineral oil) or a calibrated digital melting point apparatus.
- **Heating:** The apparatus is heated slowly and steadily, at a rate of approximately 1-2°C per minute, as the temperature approaches the expected melting point.
- **Observation and Measurement:** The temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2) are recorded. The melting range is reported as $T_1 - T_2$.

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure. Since this property is pressure-dependent, the pressure at which the measurement is taken must be recorded.

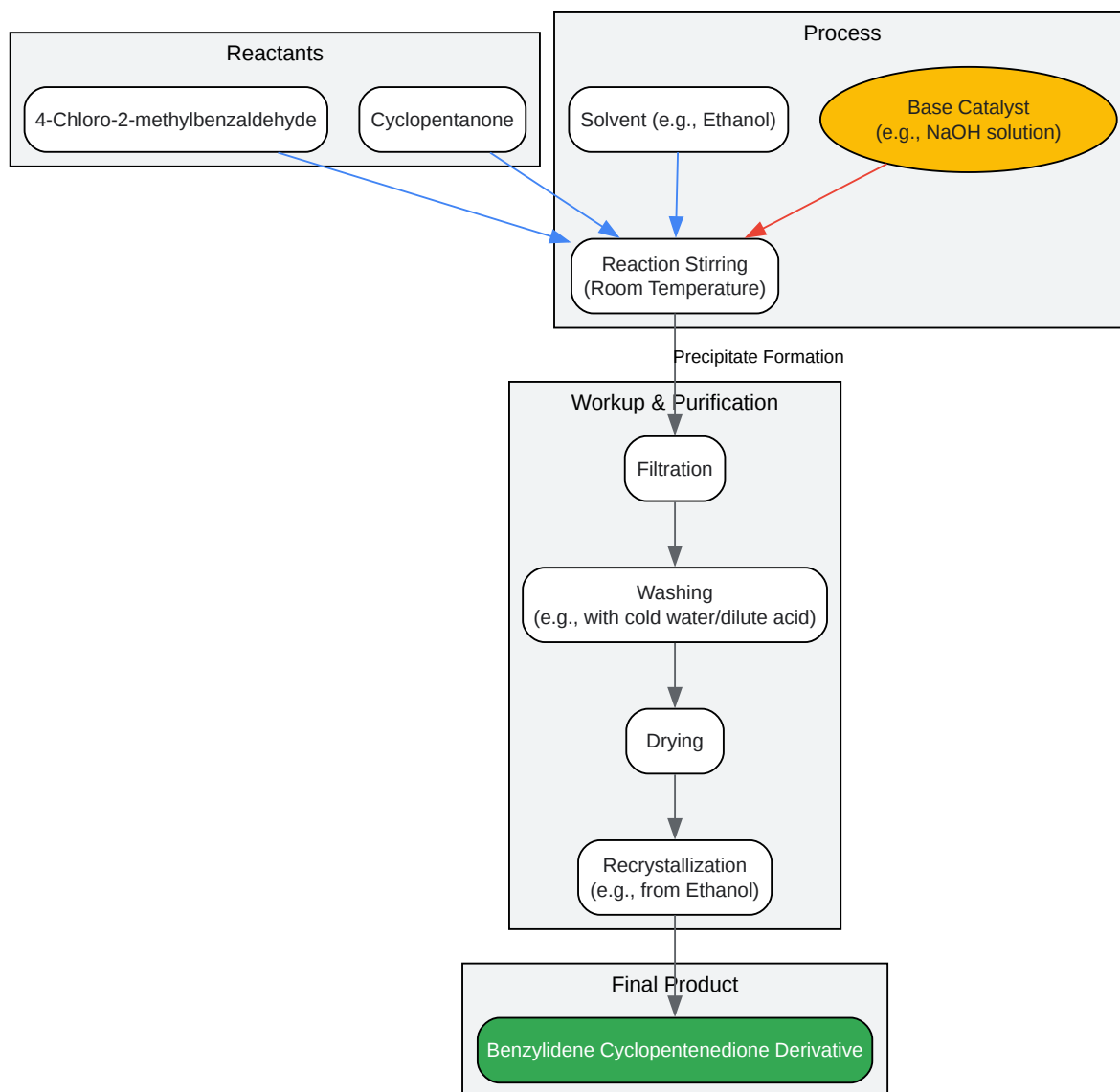
Methodology: Distillation Method

- **Apparatus Setup:** A small volume (e.g., 5-10 mL) of the substance (if liquid, or a molten sample) is placed in a distillation flask along with boiling chips or a magnetic stir bar to ensure smooth boiling. A condenser and a collection flask are attached.
- **Thermometer Placement:** A thermometer is positioned in the neck of the distillation flask so that the top of the bulb is level with the bottom of the side-arm leading to the condenser. This ensures the thermometer measures the temperature of the vapor in equilibrium with the boiling liquid.

- **Heating:** The flask is heated gently. As the substance boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser to be cooled back into a liquid.
- **Measurement:** The temperature is recorded when it becomes constant, which indicates that the vapor of the pure substance is consistently bathing the thermometer bulb. The atmospheric pressure is also recorded. For measurements at reduced pressure (vacuum distillation), a manometer is integrated into the system.

Synthetic Application Workflow

4-Chloro-2-methylbenzaldehyde is a precursor for synthesizing α,α' -bis(substituted-benzylidene)cycloalkanones via a Claisen-Schmidt condensation. This reaction is a base-catalyzed aldol condensation between an aldehyde (with no α -hydrogens) and a ketone. The workflow below illustrates the synthesis of a benzylidene cyclopentenedione.



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Caption: Workflow for the Claisen-Schmidt synthesis of a benzylidene cyclopentenedione.

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